

# Application of Feracryl (Ferric Hyaluronate Gel) in the Prevention of Surgical Adhesions

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For Researchers, Scientists, and Drug Development Professionals

## **Application Notes and Protocols**Introduction

Post-surgical adhesions, the formation of abnormal fibrous bands between tissues and organs, are a frequent complication of abdominopelvic surgery, occurring in up to 90% of patients.[1] These adhesions can lead to significant morbidity, including chronic pain, female infertility, and small bowel obstruction, often necessitating re-operation.[1][2] **Feracryl**, a sterile, bioresorbable gel composed of 0.5% ferric hyaluronate, is designed to serve as a temporary physical barrier, separating traumatized tissues during the critical period of peritoneal healing (3-5 days) to prevent the formation of adhesions. This document provides an overview of its application, experimental protocols, and a summary of efficacy data.

It is important to note that the efficacy and safety of ferric hyaluronate gel have yielded mixed results in clinical studies. While some studies, particularly in gynecologic surgery, have shown a reduction in adhesion formation, a notable randomized controlled trial in abdominal surgery was terminated due to a high incidence of postoperative complications in the treatment group.

[3][4] Therefore, its use should be carefully considered based on the specific surgical context.

### **Mechanism of Action**

The primary proposed mechanism of action for **Feracryl** is the formation of a physical barrier that mechanically separates adjacent raw peritoneal surfaces in the immediate postoperative

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period. This allows for independent remesothelialization of the injured tissues without the formation of fibrinous bridges that can mature into permanent adhesions.[2]

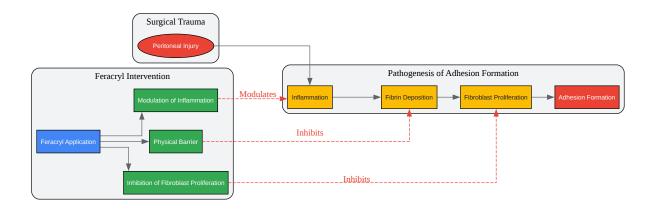
Beyond this mechanical action, hyaluronic acid (HA), the main component of **Feracryl**, is thought to have several biological effects that may contribute to adhesion prevention:

- Modulation of Inflammation: HA can interact with cell surface receptors, such as CD44, on various immune cells, potentially modulating the inflammatory response at the site of injury.
   [5]
- Inhibition of Fibroblast Proliferation: By creating a barrier and potentially through receptormediated signaling, HA may inhibit the proliferation of fibroblasts, which are key cells in the formation of fibrous adhesions.
- Promotion of Tissue Repair: HA is a natural component of the extracellular matrix and is involved in wound healing processes, including cell migration and proliferation, which may support normal tissue repair over fibrotic adhesion formation.

The cross-linking of hyaluronic acid with ferric ions in **Feracryl** is intended to increase its viscosity and residence time in the peritoneal cavity compared to non-cross-linked HA solutions.[6]

Diagram of Proposed Mechanism of Action





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Caption: Proposed mechanism of **Feracryl** in preventing surgical adhesions.

# Data Presentation Summary of Quantitative Data from Clinical Trials



Study	Surgical Procedure	Treatment Group	Control Group	Key Findings	Complicatio ns
Tang et al. (2006)[3][4]	Open abdominal surgery (colorectal resections)	0.5% Ferric Hyaluronate Gel (Intergel) (n=17)	No treatment (n=15)	Trial suspended due to high morbidity in the treatment group.	Significantly higher postoperative morbidity in the treatment group (65% vs 27%). Higher rates of anastomotic dehiscence (5 vs 1) and prolonged postoperative ileus (10 vs 2).
Thornton et al. (1998)[7]	Peritoneal cavity surgery by laparotomy (gynecologica l)	0.5% Ferric Hyaluronate Gel (300 ml)	Lactated Ringer's solution (300 ml)	Significantly fewer adhesions in the treatment group at second-look laparoscopy. Adhesions that did form were less extensive and less severe.	No serious adverse events reported.



A European Multicenter Study	Peritoneal cavity surgery by laparotomy (gynecologica l)	0.5% Ferric Hyaluronate Gel (300 ml) (n=38)	Lactated Ringer's solution (n=39)	Significantly fewer adhesions, with less extent and severity, in the treatment group. AFS score for adnexal adhesions reduced by 69%.	Safety profile was comparable to the control group.
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## **Summary of Quantitative Data from Animal Studies**



Study	Animal Model	Surgical Procedur e for Adhesion Induction	Treatmen t Group	Control Group	Adhesion Scoring System	Key Findings
A study in a rabbit model[8]	Female rabbits (n=75)	Laparosco pic peritoneal resection	0.5% Ferric Hyaluronat e Gel (30 ml)	Saline (30 ml) or no treatment	AFS and Mage classificatio ns	No significant difference in the number of rabbits with adhesions or adhesion scores among the groups.
A study in a rat model[9]	Female Sabra rats (n=29)	Abrasion of uterine horns	1% Hyaluronic Acid (5 ml)	Saline (5 ml)	0-5 scale based on gross appearanc e	Adhesion score was significantl y lower in the hyaluronic acid group.
A study in a rat model[10]	Wistar albino female rats	Sidewall defect- cecum abrasion	PECE hydrogel	Normal Saline	0-4 scale	100% of control rats developed score-4 adhesions, while none of the hydrogel-treated rats developed adhesions.



## **Experimental Protocols**

## **Key Experiment: Rat Cecal Abrasion Model for Adhesion Evaluation**

This model is commonly used to induce intra-abdominal adhesions to test the efficacy of antiadhesion agents.

Objective: To create reproducible intra-abdominal adhesions for the evaluation of **Feracryl**'s adhesion prevention properties.

#### Materials:

- Wistar rats (male or female, as per study design)
- Anesthetic agent (e.g., isoflurane, ketamine/xylazine cocktail)
- Surgical instruments for laparotomy
- Sterile surgical gauze
- **Feracryl** (0.5% ferric hyaluronate gel)
- Control substance (e.g., saline solution)
- Suture material for abdominal closure

#### Procedure:

- Anesthesia and Surgical Preparation: Anesthetize the rat according to approved institutional animal care and use committee (IACUC) protocols. Shave the abdomen and prepare the surgical site with an antiseptic solution.
- Laparotomy: Perform a midline laparotomy (typically 3-4 cm) to expose the abdominal contents.
- Adhesion Induction (Cecal Abrasion):



- Exteriorize the cecum.
- Gently abrade the serosal surface of the cecum with dry sterile gauze over a defined area (e.g., 1x2 cm).[11] Abrasion should be performed until sub-serosal petechial hemorrhages are observed, indicating serosal injury.[10][11]
- To increase the severity and reproducibility of adhesions, a corresponding area of the parietal peritoneum of the abdominal wall can also be injured by excision or abrasion.[1]
   [10] The injured cecum can then be approximated to the injured abdominal wall with a suture.[11]
- Application of Investigational Product:
  - Apply a pre-determined volume of Feracryl to the abraded cecal surface and any other injured areas.
  - In the control group, apply an equivalent volume of saline solution or no treatment, as per the study design.
- Abdominal Closure: Return the cecum to the abdominal cavity. Close the abdominal wall and skin in layers using appropriate suture material.
- Postoperative Care: Provide postoperative analgesia and monitor the animals according to IACUC guidelines.
- Adhesion Assessment: After a pre-determined period (typically 7-14 days), euthanize the animals and perform a second laparotomy to score the adhesions.

#### Adhesion Scoring:

Adhesions are typically scored by a blinded observer based on a macroscopic scoring system. Several scoring systems exist, and the choice of system should be pre-specified in the study protocol.

Example Adhesion Scoring System (Nair's Classification):



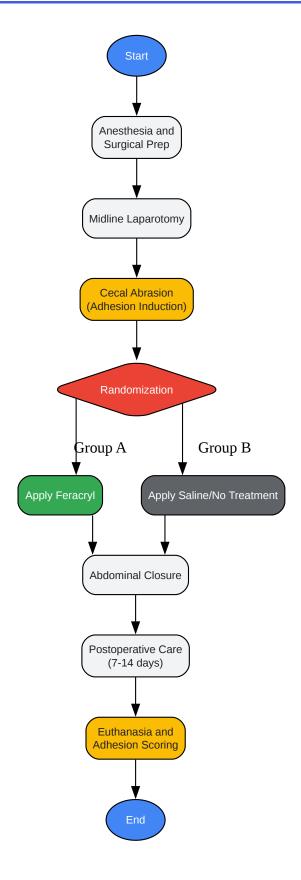
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Score	Description
0	No adhesions
1	Single, flimsy adhesion band
2	More than one adhesion band
3	A flat adhesion of the viscera to the abdominal wall
4	Extensive, dense adhesions

Experimental Workflow Diagram





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Caption: Workflow for evaluating Feracryl in a rat adhesion model.







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